

Safeguarding Your Research: A Comprehensive Guide to Handling Pentachloroethane

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Compound of Interest

Compound Name: Pentachloroethane

Cat. No.: B166500

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **pentachloroethane**, a colorless liquid with a chloroform-like odor used as a solvent. Adherence to these procedural steps is critical to mitigate the health risks associated with this chemical.

Pentachloroethane is toxic if inhaled, ingested, or absorbed through the skin.^[1] It can irritate the eyes, skin, and respiratory system and may cause damage to the central nervous system, liver, and kidneys through prolonged or repeated exposure.^{[2][3][4]}

Essential Personal Protective Equipment (PPE)

When handling **pentachloroethane**, a comprehensive PPE strategy is non-negotiable. The following equipment is mandatory to prevent exposure.

- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood with local exhaust ventilation.^{[2][3]} If exposure limits are likely to be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator must be used.^[3] For emergencies, a positive pressure breathing apparatus is required.^[1]
- **Eye and Face Protection:** Wear chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations to prevent eye contact.^[3]
- **Skin and Body Protection:**

- Gloves: Wear solvent-resistant gloves.[2] While specific breakthrough times are not readily available, consulting with safety equipment suppliers for the most protective glove material for your specific operation is recommended.[2][5]
- Protective Clothing: Appropriate protective clothing and a lab coat must be worn to prevent skin contact.[6][7] Work clothing that becomes contaminated should be removed immediately and replaced.[6][8] Do not take contaminated clothing home.[2]
- Safety Facilities: An eyewash fountain and an emergency shower must be immediately accessible in the work area.[2][7][8]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **pentachloroethane** is crucial for minimizing risk.

- Preparation and Review:
 - Before beginning work, all personnel must be trained on the hazards and proper handling procedures for **pentachloroethane**. [2]
 - Review the Safety Data Sheet (SDS) for **pentachloroethane**. [3]
 - Ensure all necessary PPE is available, clean, and in good condition. [2]
 - Verify that the chemical fume hood, eyewash station, and safety shower are operational.
- Chemical Handling:
 - Conduct all work involving **pentachloroethane** inside a certified chemical fume hood. [2]
 - Ground and bond metal containers when transferring quantities of 5 gallons or more to prevent static discharge. [9] Use only non-sparking tools. [9]
 - Avoid contact with incompatible materials such as strong bases (sodium hydroxide), chemically active metals (potassium, sodium), and oxidizing agents. [2]
Pentachloroethane reacts with water to form dichloroacetic acid. [2][8]
 - Keep containers tightly closed when not in use. [3]

- Post-Handling:
 - Thoroughly wash hands and any potentially exposed skin with soap and water immediately after handling and at the end of the work shift.[\[2\]](#)[\[8\]](#)
 - Decontaminate the work area upon completion of tasks.

Quantitative Safety Data

The following table summarizes key quantitative data for **pentachloroethane**.

Property	Value	Reference
Chemical Formula	$\text{CHCl}_2\text{CCl}_3$	[4]
Molecular Weight	202.3 g/mol	[9]
Boiling Point	322°F (161.1°C)	[4]
Vapor Pressure	3 mmHg at 68°F (20°C)	[8]
Water Solubility	0.05%	[4]
Specific Gravity	1.6728 at 77°F (25°C) (Denser than water)	[6]
EPA Haz. Waste No.	U184	[7] [9]
DOT ID & Guide	1669 151	[4]

Emergency and Spill Response

Immediate and correct response to a spill or exposure is critical.

- Spill Response:
 - Evacuate all personnel not wearing protective equipment from the spill area.[\[2\]](#)
 - Stop the leak if it can be done without risk.[\[9\]](#)

- Absorb the spill using an inert, non-combustible material such as vermiculite, dry sand, or earth.[\[2\]](#)[\[9\]](#) Do not use combustible materials.
- Collect the absorbed material and place it into a sealed, properly labeled container for hazardous waste disposal.[\[2\]](#)
- Ventilate and wash the spill area after cleanup is complete.[\[2\]](#)
- For large spills, isolate the area for at least 50 meters (150 feet) in all directions.[\[6\]](#)
- First Aid Measures:
 - Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)
 - Skin Contact: Immediately remove contaminated clothing and wash the affected skin with soap and water.[\[2\]](#)[\[8\]](#)
 - Inhalation: Move the victim to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[9\]](#)
 - Ingestion: Do not induce vomiting. Seek immediate medical attention.[\[8\]](#)

Disposal Plan

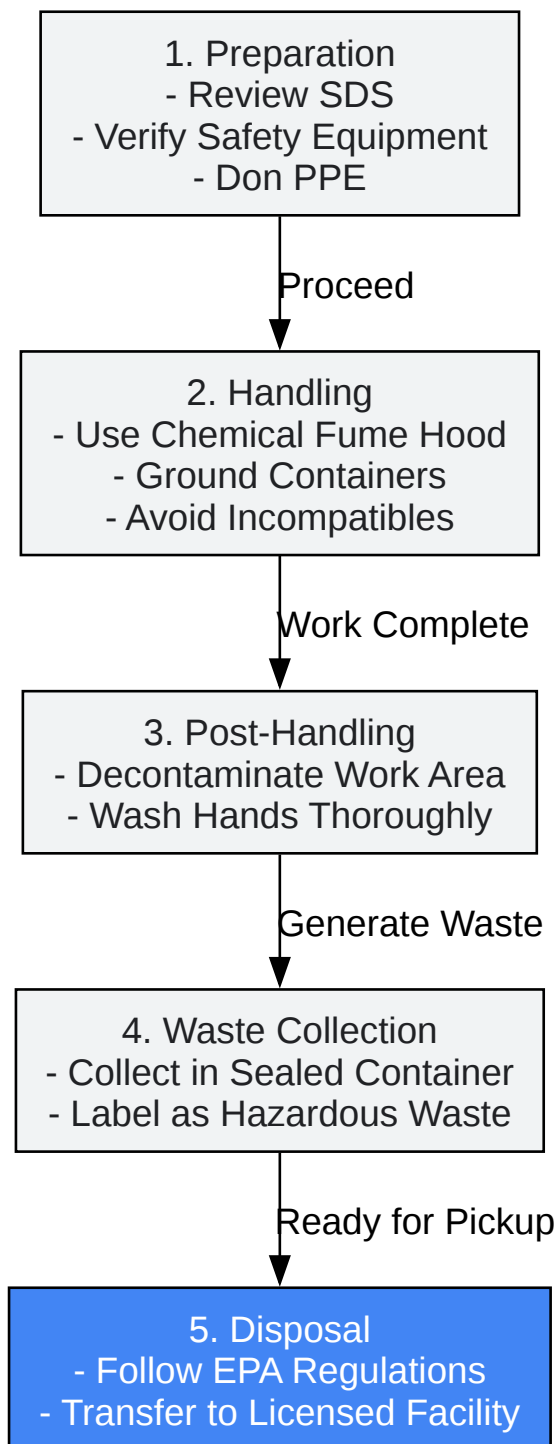
Pentachloroethane and any materials contaminated with it must be disposed of as hazardous waste.

- Waste Collection:
 - Collect all **pentachloroethane** waste, including contaminated absorbents and disposable PPE, in a designated, sealed, and clearly labeled hazardous waste container.[\[2\]](#)
- Regulatory Compliance:
 - **Pentachloroethane** is designated as EPA hazardous waste number U184.[\[7\]](#)[\[9\]](#)

- All waste disposal must conform to local, state, and federal EPA regulations for hazardous waste storage, transportation, treatment, and disposal.[\[7\]](#)[\[9\]](#)
- Disposal Method:
 - The recommended disposal method is incineration by a licensed hazardous waste disposal facility.[\[7\]](#) Potential methods include liquid injection, rotary kiln, or fluidized bed incineration.[\[7\]](#) An acid scrubber is necessary to remove the halo acids produced during combustion.[\[7\]](#)
 - Do not dispose of **pentachloroethane** down the drain or with general laboratory waste.[\[3\]](#)
[\[10\]](#)

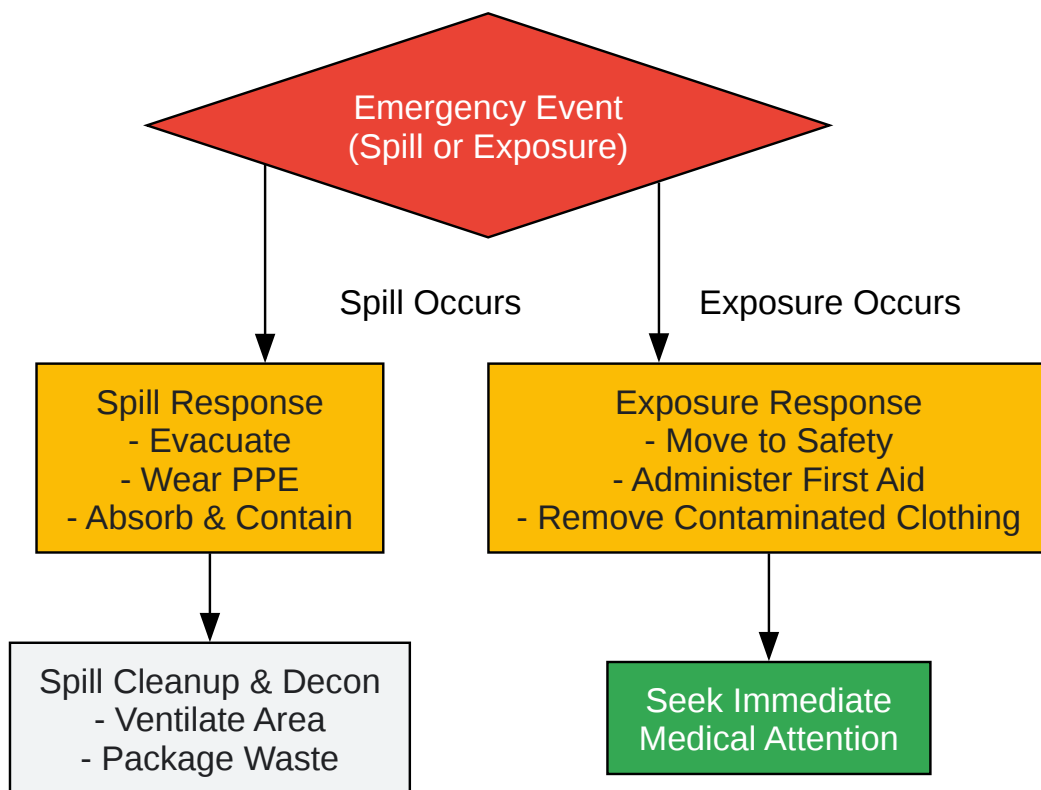
Visual Workflow Guides

The following diagrams illustrate the procedural workflows for safely handling **pentachloroethane** and responding to emergencies.



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Caption: Workflow for the safe handling and disposal of **pentachloroethane**.



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Caption: Immediate response plan for **pentachloroethane** emergencies.

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